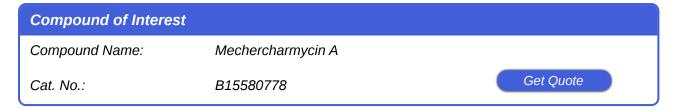


Spectroscopic and Spectrometric Characterization of Mechercharmycin A: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic and spectrometric data used for the characterization of **Mechercharmycin A**, a cytotoxic cyclic peptide isolated from the marine-derived bacterium Thermoactinomyces sp. YM3-251. The data presented here is crucial for the structural elucidation and verification of this complex natural product.

Mass Spectrometry Data

High-resolution fast atom bombardment mass spectrometry (HRFAB-MS) was instrumental in determining the molecular formula of **Mechercharmycin A**. The analysis yielded a precise mass-to-charge ratio, confirming the elemental composition of the molecule.



Property	Mechercharmycin A	
Appearance	White powder	
Molecular Formula	C35H32N8O7S	
Molecular Weight	708	
HRFAB-MS (m/z)	Found: 709.2104 (M+H)+Calculated: 709.2193	
[α]D25	-110° (c 0.038, DMSO)	
UV λmax nm (log ε) in MeOH	223 (4.71), 260 (4.73), 300 (sh)	
IR νmax (KBr) cm-1	3400, 2962, 2925, 1655, 1543, 1509	

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The structural backbone and constituent amino acid residues of **Mechercharmycin A** were elucidated through a series of one- and two-dimensional NMR experiments. The following table summarizes the ¹H and ¹³C chemical shifts observed in DMSO-d6.



Position	¹³ C (ppm)	¹H (ppm), mult., J (Hz)
Dehydroalanine Fragment		
2	161.4	
3	129.5	
4	106.3	5.89, s
6.27, s		
Valine		
5	170.0	
6	58.0	4.31, d, 9.3
7	30.6	2.22, m
8	18.9	0.96, d, 6.8
9	19.5	0.98, d, 6.8
Isoleucine		
10	170.2	
11	57.5	4.41, d, 8.8
12	36.6	1.90, m
13	15.4	0.88, t, 7.4
14	11.4	0.85, d, 6.8
25	25.0	1.20, m
1.45, m		
Oxazoles & Thiazole		
а	159.2	
b	125.7	8.36, s
С	148.0	



d	138.5	-
е	159.1	-
f	125.6	8.35, s
g	148.0	
h	138.4	-
i	159.0	
j	125.5	8.33, s
k	147.9	
I	138.3	
m	158.9	
n	125.4	8.31, s
0	147.8	
р	138.2	_
q	164.8	
r	123.0	8.24, s
S	149.2	
t	140.4	_
Amide Protons		-
NH	8.21, d, 9.3	_
NH	8.13, d, 8.8	-

Experimental Protocols Isolation and Purification

Mechercharmycin A was isolated from the cultured broth of Thermoactinomyces sp. YM3-251. The process involved centrifugation of the broth, followed by extraction of the precipitate with a



chloroform/methanol (9:1) mixture and the supernatant with ethyl acetate. The combined extracts were subjected to chromatography on a silica gel column with a step-wise elution using chloroform/methanol (1-6% methanol). The active fraction (4% methanol-chloroform) was further purified by HPLC to yield **Mechercharmycin A**.[1]

Mass Spectrometry

High-resolution fast atom bombardment mass spectrometry (HRFAB-MS) was performed to determine the exact mass and molecular formula of **Mechercharmycin A**.

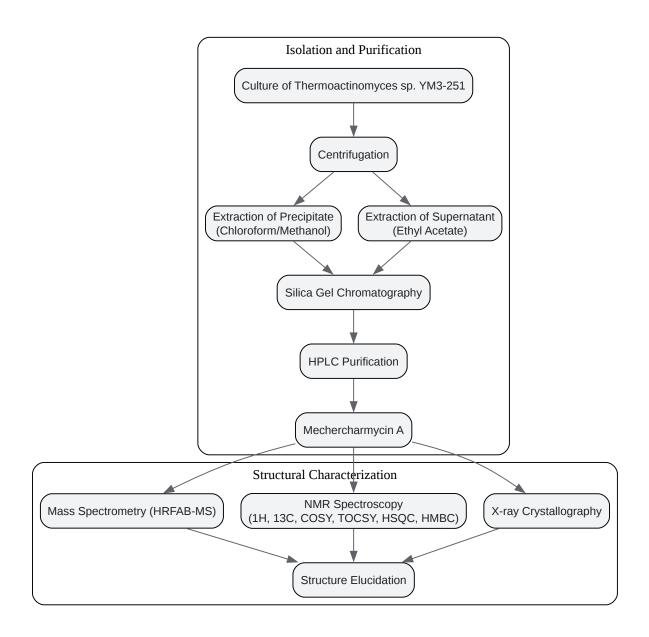
NMR Spectroscopy

All NMR spectra were recorded on a 750 MHz spectrometer. The sample was dissolved in DMSO-d6. The NMR data acquisition included ¹H NMR, ¹³C NMR, COSY, TOCSY, HSQC, and HMBC experiments to establish the connectivity and structure of the molecule.[1]

Visualizations Experimental Workflow

The following diagram illustrates the workflow for the isolation and characterization of **Mechercharmycin A**.





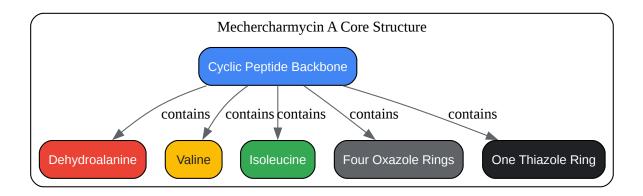
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Caption: Isolation and characterization workflow for Mechercharmycin A.



Key Structural Features from Spectroscopic Data

This diagram highlights the core structural components of **Mechercharmycin A** as determined by the spectroscopic and spectrometric analyses.



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Caption: Key structural components of **Mechercharmycin A**.

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References

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